

# Safe Disposal of Btk-IN-23: A Procedural Guide

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## Compound of Interest

Compound Name: *Btk-IN-23*  
Cat. No.: *B12390285*

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This document provides essential safety and logistical information for the proper disposal of **Btk-IN-23**, a potent and selective Bruton's tyrosine kinase (Btk) inhibitor. Adherence to these procedures is critical to ensure personnel safety and environmental protection.

## Chemical and Safety Data

**Btk-IN-23** is classified as harmful if swallowed and very toxic to aquatic life with long-lasting effects.<sup>[1]</sup> The following table summarizes key quantitative and safety data.

Property	Value	Reference
Chemical Formula	C27H24FN7O2S	[1]
Molecular Weight	529.594 g/mol	[1]
CAS Number	1227206-13-4	[1][2]
GHS Hazard Classifications	Acute toxicity, Oral (Category 4), H302; Acute aquatic toxicity (Category 1), H400; Chronic aquatic toxicity (Category 1), H410	[1]
Hazard Statements	H302: Harmful if swallowed. H410: Very toxic to aquatic life with long lasting effects.	[1]
Storage Conditions	Store at -20°C (powder) or -80°C (in solvent). Keep container tightly sealed in a cool, well-ventilated area away from direct sunlight and sources of ignition.	[1]

## Experimental Protocols: Disposal of Btk-IN-23

The following step-by-step procedure outlines the mandatory process for the safe disposal of **Btk-IN-23**. This protocol is designed to minimize exposure risks and prevent environmental contamination.

Personnel Protective Equipment (PPE) Required:

- Eye Protection: Safety goggles with side-shields.[1]
- Hand Protection: Protective gloves (e.g., nitrile).[1]
- Skin and Body Protection: Impervious clothing, such as a lab coat.[1]

- Respiratory Protection: A suitable respirator should be used if there is a risk of dust or aerosol formation.<sup>[1]</sup>

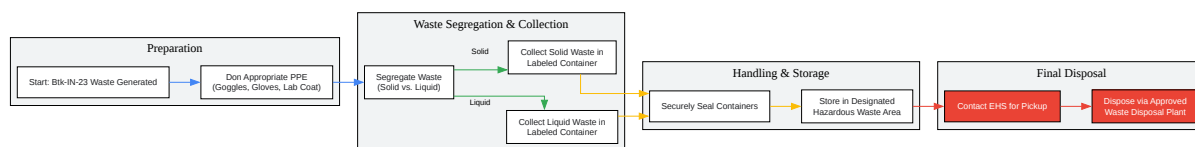
#### Disposal Procedure:

- Waste Segregation:
  - All solid waste contaminated with **Btk-IN-23** (e.g., weighing paper, contaminated gloves, pipette tips) must be collected in a designated, sealed, and clearly labeled hazardous waste container.
  - Liquid waste containing **Btk-IN-23** (e.g., unused solutions, contaminated solvents) must be collected in a separate, sealed, and clearly labeled hazardous waste container. Do not mix with other waste streams unless compatible.
- Container Labeling:
  - Label all waste containers with "Hazardous Waste," the full chemical name "**Btk-IN-23**," the CAS number "1227206-13-4," and the relevant hazard pictograms (e.g., harmful, environmental hazard).
- Spill Management:
  - In the event of a spill, collect the spillage immediately.<sup>[1]</sup>
  - For solid spills, carefully sweep or vacuum the material into a designated hazardous waste container. Avoid generating dust.
  - For liquid spills, absorb the material with an inert absorbent (e.g., vermiculite, sand) and place it in a sealed hazardous waste container.
  - Wash the spill area thoroughly with soap and water after the material has been collected.
- Final Disposal:
  - All **Btk-IN-23** waste, including the contents and the container, must be disposed of through an approved waste disposal plant.<sup>[1]</sup> Contact your institution's Environmental Health and Safety (EHS) department to arrange for pickup and disposal.

- Under no circumstances should **Btk-IN-23** or its containers be disposed of in the regular trash or poured down the drain. This is to avoid release to the environment.[1]

## Visualized Disposal Workflow

The following diagram illustrates the logical workflow for the proper disposal of **Btk-IN-23**.



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Caption: **Btk-IN-23** Disposal Workflow.

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## References

- 1. BTK-IN-23|1227206-13-4|MSDS [dcchemicals.com]
- 2. BTK-IN-23 Datasheet DC Chemicals [dcchemicals.com]
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